

C.I. Direct Green 28: A Technical Guide for Researchers

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Compound of Interest

Compound Name: C.I. Direct green 28

Cat. No.: B13414475

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An In-depth Whitepaper on the Core Chemical Properties, Experimental Protocols, and Applications of **C.I. Direct Green 28** for Scientific Research and Development.

This document provides a comprehensive technical overview of **C.I. Direct Green 28**, a synthetic dye with applications in various scientific and industrial fields. It is intended for researchers, scientists, and professionals in drug development who require detailed information on its chemical and physical properties, handling, and experimental applications.

Core Chemical and Physical Properties

C.I. Direct Green 28 is a water-soluble dye belonging to the direct dye class, characterized by its affinity for cellulosic fibers. It presents as a green or dark green powder.^{[1][2]} There are discrepancies in the reported molecular formula across different suppliers, which should be considered when conducting stoichiometric calculations.

Table 1: General Chemical Identification

Property	Value	Source
C.I. Name	Direct Green 28	[1] [2]
C.I. Number	14155	[3] [4]
CAS Number	6471-09-6	[1] [2] [3] [4] [5]
Molecular Formula	C34H27N10Na3O11S2C42H2 7N10Na3O11S2C42H30N10O 11S2 · 3Na	[1] [2] [3]
Molecular Weight	980.83 g/mol	[1] [2]
Molecular Structure	Anthraquinone / Single Azo Class	[2]
Synonyms	Solophenyl Green 4GE, Direct Fast Green 5GLL, Chlorantine Fast Green 5GLL, Coprantine Green 5GLL, Durazol Green 5G, Helion Green 5GL, Pyrazol Fast Green 5GL, Saturn Green L5G, Solar Green 5GL. [2] [3] [4]	

| Appearance | Green to dark green powder.[\[1\]](#)[\[2\]](#) | |

Table 2: Solubility and Physical Properties

Property	Value	Conditions	Source
Water Solubility	12.5 g/L	80-85 °C	[2]
	20 g/L	90 °C	[2]
Organic Solvent Solubility	Insoluble	Standard Conditions	[6]

| Odor | Odorless | Standard Conditions |[\[1\]](#) |

Table 3: Fastness and Stability Properties (ISO Standards)

Property	Rating	Source
Light Fastness	5-6	[2]
Acid Resistance	3	[2]
Alkali Resistance	3	[2]
Soaping (Fading)	4	[2]
Soaping (Staining)	3-4	[2]
Water (Fading)	3	[2]

| Water (Staining) | 4-5 |[2] |

Safety and Handling

C.I. Direct Green 28 is considered harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[1] It is incompatible with strong oxidizing and reducing agents.[1] When heated to decomposition, it may emit irritating and toxic fumes.[1] Standard personal protective equipment (PPE), including safety goggles, gloves, and appropriate clothing, should be worn when handling this chemical.[1] Store in a cool, dry, well-ventilated area in tightly sealed, light-resistant containers.[1]

Experimental Protocols

The following sections detail methodologies for the synthesis, purification, and application of **C.I. Direct Green 28**.

The synthesis of **C.I. Direct Green 28** is a multi-step process involving the sequential condensation and coupling of several chemical intermediates.[2]

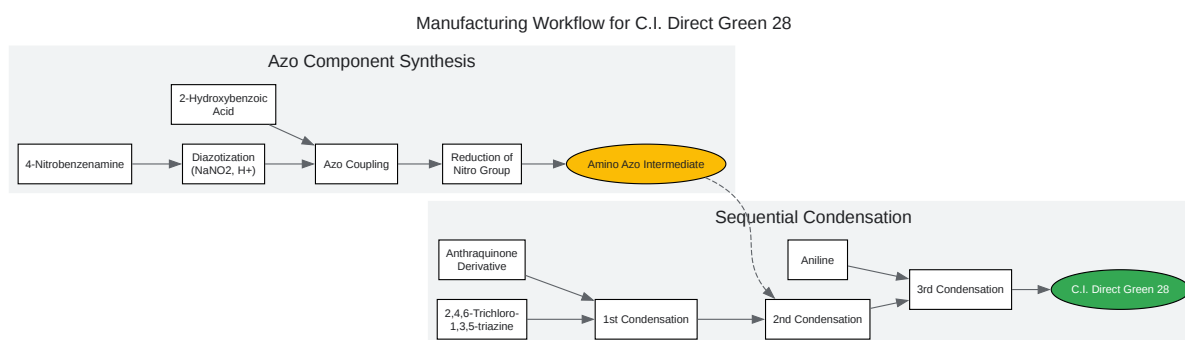
Materials:

- 2,4,6-Trichloro-1,3,5-triazine (Cyanuric chloride)
- 1-Amino-4-(4-aminophenylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid
- 4-Nitrobenzenamine

- 2-Hydroxybenzoic acid (Salicylic acid)
- Aniline
- Sodium nitrite (for diazotization)
- Appropriate reducing agent (e.g., sodium sulfide)
- Sodium carbonate or other base for pH control

Methodology:

- Diazotization: Prepare a diazonium salt of 4-Nitrobenzenamine by reacting it with sodium nitrite in an acidic solution.
- First Coupling: Couple the resulting diazonium salt with 2-Hydroxybenzoic acid to form an azo dye intermediate.
- Reduction: Reduce the nitro group on the azo dye intermediate to an amino group using a suitable reducing agent.
- Sequential Condensation:
 - React 2,4,6-Trichloro-1,3,5-triazine with 1-Amino-4-(4-aminophenylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid.
 - React the product from the previous step with the reduced azo dye from step 3.
 - Finally, react the resulting compound with aniline to complete the condensation process.
- Isolation: Isolate the final **C.I. Direct Green 28** product through filtration and drying.



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Caption: Manufacturing workflow for **C.I. Direct Green 28**.

This protocol describes a general method for purifying crude water-soluble dyes like Direct Green 28 to remove colloidal impurities and some inorganic salts.[7]

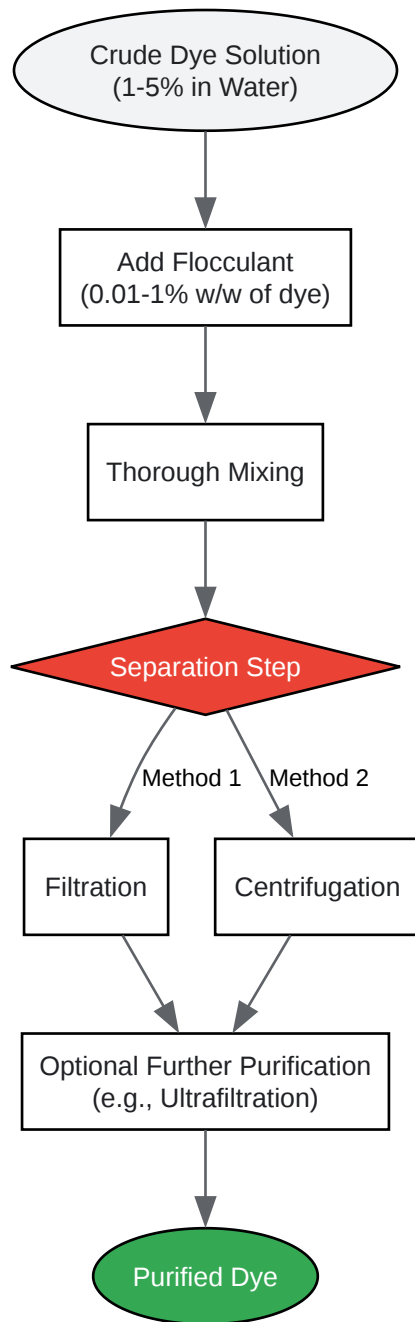
Materials:

- Crude **C.I. Direct Green 28**
- Deionized water
- Water-soluble flocculant (e.g., polyaluminum chloride, chitosan)
- Filtration apparatus (e.g., Buchner funnel with filter paper) or centrifuge

Methodology:

- **Dissolution:** Dissolve the crude dye in deionized water to a concentration of 1-5% by weight. Gentle heating may be applied to aid dissolution.
- **Flocculant Addition:** To the aqueous dye solution, add a flocculant. The typical dosage is 0.01 to 1 part by weight of flocculant per 100 parts by weight of the dye.[\[7\]](#)
- **Mixing:** Stir the mixture thoroughly to ensure complete interaction between the flocculant and impurities, leading to the formation of flocculated particles.
- **Separation:** Separate the flocculated impurities from the dye solution using one of the following methods:
 - **Filtration:** Pass the solution through a suitable filter medium to retain the solid flocculants.
 - **Centrifugation:** Centrifuge the mixture to pellet the impurities, then decant the purified dye solution.
- **Further Purification (Optional):** For higher purity, the resulting solution can be further processed by methods such as salting-out, ultrafiltration, or reverse osmosis to remove remaining water-soluble impurities.[\[7\]](#)
- **Isolation:** Isolate the purified dye by evaporating the solvent or by precipitation (salting-out) followed by filtration.

General Dye Purification Workflow



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Caption: General workflow for the purification of water-soluble dyes.

C.I. Direct Green 28 is used for dyeing cellulosic fibers such as cotton.[2] The following is a general laboratory-scale protocol for this application.

Materials:

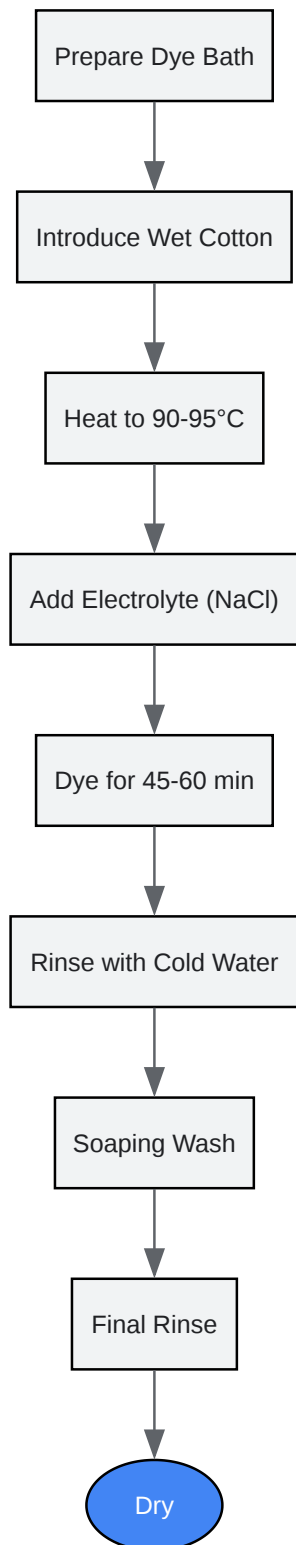
- **C.I. Direct Green 28**
- Cotton substrate (fabric or yarn)
- Sodium chloride (NaCl) or Sodium sulfate (Na₂SO₄) as an electrolyte
- Deionized water
- Beakers and a heating source (e.g., hot plate with magnetic stirrer)

Methodology:

- **Dye Bath Preparation:** Prepare a dye bath by dissolving a calculated amount of **C.I. Direct Green 28** in deionized water. The concentration will depend on the desired shade depth (e.g., 1% on weight of fiber).
- **Substrate Wetting:** Thoroughly wet the cotton substrate in deionized water before introducing it to the dye bath.
- **Dyeing Process:**
 - Place the wetted cotton substrate into the dye bath at room temperature.
 - Gradually heat the dye bath to near boiling (e.g., 90-95°C) over 30 minutes while stirring continuously.
 - After reaching the target temperature, add a calculated amount of electrolyte (e.g., 10-20 g/L of NaCl) in portions over 15-20 minutes. The electrolyte promotes dye exhaustion onto the fiber.
 - Continue dyeing at this temperature for 45-60 minutes.
- **Rinsing and Washing:**
 - After dyeing, remove the substrate and rinse it thoroughly with cold water until the water runs clear.

- Perform a soaping wash by treating the dyed substrate in a hot solution (e.g., 2 g/L soap at 60°C) for 10-15 minutes to remove unfixed dye and improve fastness.
- Rinse again with hot and then cold water.
- Drying: Squeeze out excess water and air-dry the dyed cotton substrate.

Direct Dyeing Process Logic



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Caption: Logical flow of the direct dyeing process for cotton fibers.

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